

Guajaverin Stock Solution Preparation Data

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Compound Focus: Guajaverin

CAS No.: 22255-13-6

Cat. No.: S625378

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Parameter	Specification / Common Value	Additional Notes
Recommended Solvent	DMSO [1] [2] [3]	Hygroscopic DMSO can impact solubility; use newly opened containers [1].
Typical Stock Concentration	100 mg/mL [1] [2]	Equivalent to ~230 mM [1] [2].
Solubility in DMSO	50-100 mg/mL [1] [3]	Sonication is recommended to aid dissolution [3].
Molecular Weight	434.35 g/mol [1] [2] [3]	-
Storage Condition	-80°C for 6 months; -20°C for 1 month [1] [2]	Protect from light during storage and use [1] [2] [4].

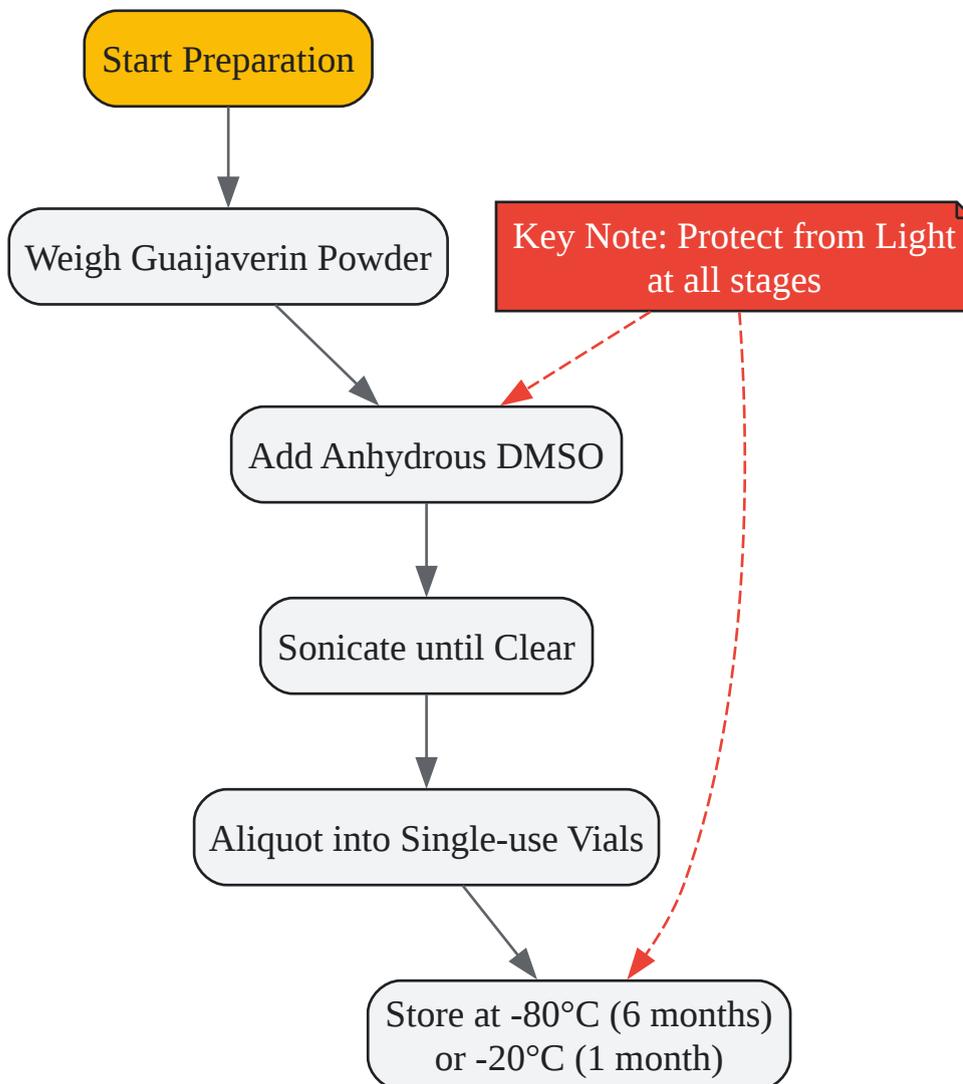
Step-by-Step Preparation Protocol

Based on the supplier information, here is a general protocol for preparing a 100 mg/mL stock solution of **guajaverin**:

- Calculation:** Calculate the mass of **guajaverin** needed for your desired final volume. For example, to prepare 1 mL of a 100 mg/mL solution, you will need 100 mg of the compound.

- **Weighing:** Accurately weigh the required amount of **guaijaverin** (a yellow powder [2] [4]) and transfer it to an appropriate vial.
- **Dissolution:** Add the correct volume of pure, anhydrous DMSO to the vial to achieve the 100 mg/mL concentration.
- **Sonication:** To ensure complete dissolution, place the vial in an ultrasonic bath (sonicator) for a short period until the solution becomes clear [3].
- **Aliquoting:** Once fully dissolved, immediately aliquot the stock solution into smaller, single-use vials to minimize freeze-thaw cycles.
- **Storage:** Clearly label the aliquots with the date, concentration, and passage number. Store the aliquots at **-80°C for up to 6 months or -20°C for up to 1 month**, ensuring they are protected from light [1] [2].

The following diagram illustrates this workflow:



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Frequently Asked Questions (FAQs)

Q1: What should I do if my **guaijaverin** does not fully dissolve in DMSO?

- **Ensure proper technique:** Make sure you are using newly opened, anhydrous DMSO, as hygroscopic DMSO can significantly impact solubility [1].
- **Apply gentle heat:** You can warm the tube at **37°C** while shaking or sonicating to help dissolve the compound [4].
- **Verify concentration:** Confirm that you are not attempting to prepare a concentration higher than the stated solubility (100 mg/mL). If you need a higher concentration, you may need to contact the supplier for advice.

Q2: How should I prepare a working solution for cellular assays? Supplier protocols suggest using a co-solvent system to dilute the DMSO stock for biological assays. One commonly cited method is:

- **Formulation 1:** 10% DMSO + 40% PEG300 + 5% Tween-80 + 45% Saline [1] [2] [3].
- **Preparation sequence:** Add the solvents in the order listed. For 1 mL of working solution, mix 100 μ L of your DMSO stock solution (e.g., 25 mg/mL) with 400 μ L PEG300. Then add 50 μ L Tween-80, and finally 450 μ L of saline. Mix evenly after each addition. The resulting concentration should be **2.5 mg/mL (5.76 mM)** [1] [2]. It is recommended to prepare and use this working solution on the same day.

Q3: Why is it so important to protect **guaijaverin** from light? **Guaijaverin** is a flavonoid, and many such compounds are sensitive to photodegradation. The instruction to "**protect from light**" is explicitly stated by multiple suppliers during both storage and handling [1] [2] [4]. Exposure to light can cause the compound to break down, potentially reducing its efficacy and compromising your experimental results.

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References

1. Guaijaverin | Bacterial Inhibitor [medchemexpress.com]
2. Guaijaverin; Quercetin 3-O- α -L-arabinopyranoside [invivochem.com]

3. Guaijaverin | Antibacterial | Antioxidant [targetmol.com]

4. Guaijaverin | CAS:22255-13-6 | Flavonoids | High Purity [biocrick.com]

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